

A Comparative Guide to New Pyroxene Geothermometers: Validation Against Experimental Data

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Compound of Interest

Compound Name: *pyroxene*

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For researchers, scientists, and professionals in drug development, the accurate determination of temperature conditions within the Earth's crust and upper mantle is crucial for a wide range of applications, from understanding volcanic processes to the formation of mineral deposits.

Pyroxene geothermometers are indispensable tools in this endeavor. This guide provides an objective comparison of new and established **pyroxene** geothermometers, with a focus on their validation against experimental data.

This guide summarizes the performance of recently developed and widely used **pyroxene** geothermometers, presenting quantitative data in a clear, comparative format. Detailed experimental protocols for generating the necessary validation data are also provided, alongside a visualization of the validation workflow.

Performance of Pyroxene Geothermometers

The accuracy and precision of geothermometers are paramount. The following tables summarize the performance of several key models, primarily focusing on the Standard Error of Estimate (SEE), which quantifies the typical difference between the temperatures calculated by the geothermometer and the experimentally determined temperatures.

Geothermometer/T hermobarometer	Mineral(s) Required	Standard Error of Estimate (SEE) / Root Mean Square Error (RMSE)	Notes
Wang et al. (2021)	Clinopyroxene-only	36.6 °C ^[1] ^[2]	Calibrated using 559 experimental runs on mafic to intermediate magmatic systems. ^[1] ^[2]
Putirka (2008) - Equation 32d	Clinopyroxene-only	Recalibrated by Wang et al. (2021)	A widely used model, performance can be less accurate in specific magmatic systems compared to newer models. ^[1]
Neave & Putirka (2017)	Clinopyroxene-Liquid	±1.4 kbar (barometer)	While a barometer, it is often used iteratively with a thermometer. The SEE for the barometer is based on 113 experiments. ^[3]
Petrelli et al. (2020)	Clinopyroxene-only (Machine Learning)	±3.1 kbar (barometer)	SEE for the associated barometer when applied to a dataset not used for calibration.
Petrelli et al. (2020)	Clinopyroxene-Liquid (Machine Learning)	±3.2 kbar (barometer)	SEE for the associated barometer when applied to a dataset not used for calibration.

Experimental Protocols for Geothermometer Validation

The validation of new geothermometers relies on high-quality experimental data. These experiments involve synthesizing **pyroxenes** under controlled high-pressure and high-temperature conditions that mimic those found within the Earth.

Starting Materials

- **Synthetic Compositions:** Experiments often utilize synthetic starting materials to precisely control the chemical composition of the system. These can be mixtures of pure oxides (e.g., SiO_2 , MgO , FeO , CaO , Al_2O_3) or glasses of a desired composition.
- **Natural Rock Compositions:** Alternatively, finely ground natural rock powders (e.g., basalt) can be used to simulate the crystallization of **pyroxene** from a specific magma type.

High-Pressure and High-Temperature Apparatus

Two primary types of apparatus are used to generate the necessary conditions for **pyroxene** synthesis:

- **Piston-Cylinder Apparatus:**
 - **Principle:** A sample is placed within a capsule (often made of platinum, gold, or graphite) and surrounded by a solid pressure-transmitting medium (e.g., NaCl , talc, or pyrophyllite). This assembly is placed within a cylindrical pressure vessel, and pressure is applied by a hydraulic ram driving a piston into the cylinder.
 - **Pressure and Temperature Range:** Typically capable of reaching pressures up to 4 GPa and temperatures up to 1700 °C.
 - **Heating:** Achieved by passing an electric current through a resistive furnace (e.g., graphite) surrounding the sample capsule.
 - **Temperature Measurement:** A thermocouple is placed near the sample capsule to monitor and control the temperature.

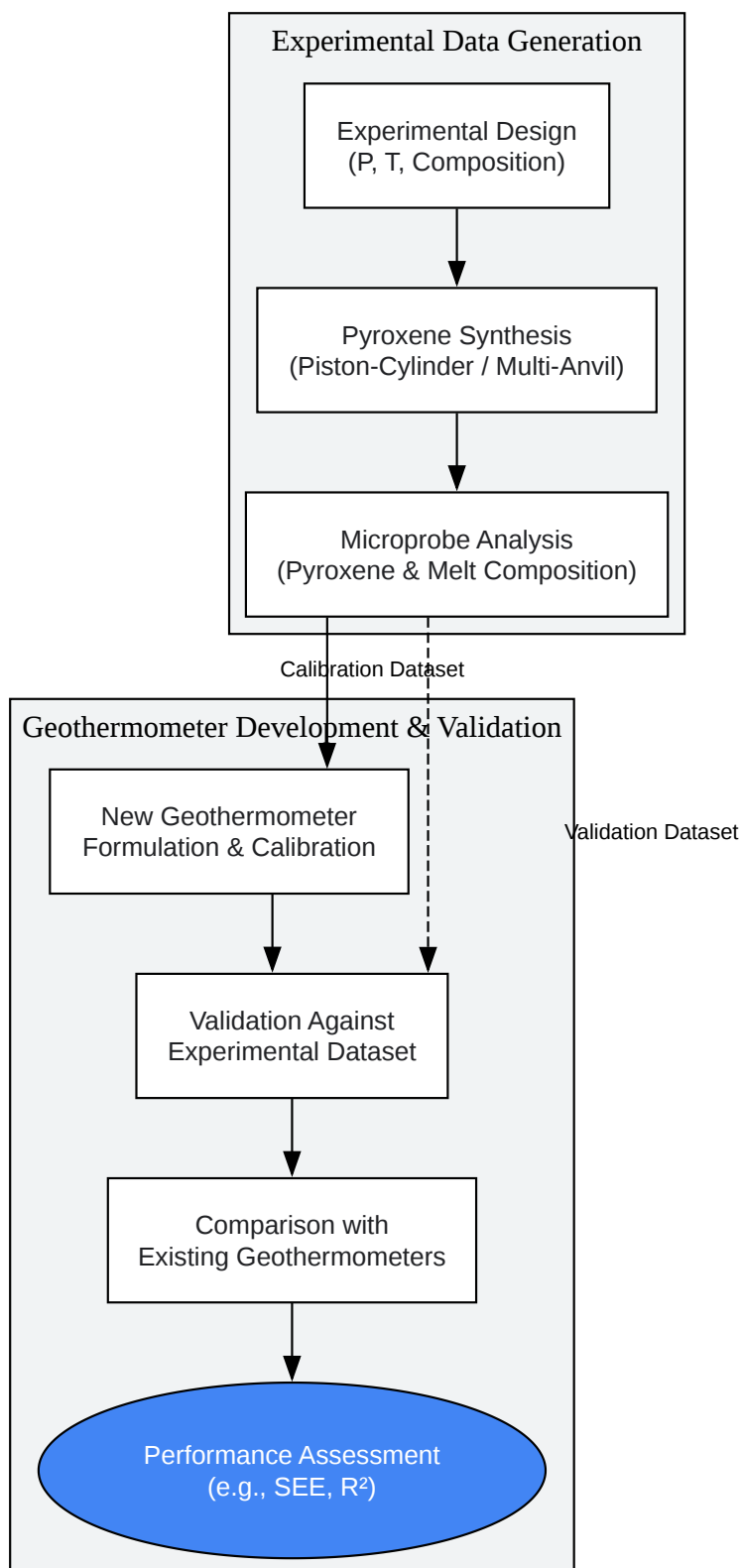
- Multi-Anvil Apparatus:
 - Principle: This apparatus uses multiple anvils (typically 6 or 8) to simultaneously apply pressure to a ceramic octahedron containing the sample assembly. This two-stage system allows for reaching significantly higher pressures than a piston-cylinder.
 - Pressure and Temperature Range: Can achieve pressures exceeding 25 GPa and temperatures over 2000 °C, simulating conditions deep within the Earth's mantle.
 - Heating: Similar to the piston-cylinder, heating is achieved via a resistive furnace within the pressure medium.
 - Pressure Calibration: Pressure is calibrated based on the hydraulic oil pressure and known phase transitions of standard materials.

Experimental Procedure

- Sample Encapsulation: The starting material is carefully weighed and loaded into a metal capsule, which is then welded shut to create a closed system.
- Pressurization and Heating: The encapsulated sample is placed within the pressure assembly of either a piston-cylinder or multi-anvil apparatus. The target pressure is typically applied first, followed by heating to the desired temperature.
- Duration: Experiments are run for a duration sufficient to approach chemical equilibrium, which can range from hours to several days depending on the temperature and composition.
- Quenching: At the end of the experiment, the sample is rapidly cooled (quenched) to preserve the high-temperature mineral and melt compositions. This is typically done by cutting power to the furnace.
- Analysis: The quenched experimental products are then carefully extracted, mounted, and polished. The chemical compositions of the synthesized **pyroxenes** and any coexisting melt (glass) are determined using an electron microprobe.

Validation Workflow

The process of validating a new **pyroxene** geothermometer is a systematic one, beginning with the generation of experimental data and culminating in the assessment of the new model's performance.



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Caption: Workflow for the validation of new **pyroxene** geothermometers.

Conclusion

The development of new **pyroxene** geothermometers, such as the clinopyroxene-only model by Wang et al. (2021), demonstrates a continuous improvement in our ability to accurately determine the thermal conditions of magmatic systems.^[1] These advancements are critically dependent on rigorous validation against extensive and high-quality experimental datasets. By providing more precise and accurate temperature estimates, these new tools offer researchers enhanced capabilities for modeling geological processes and understanding the evolution of planetary bodies. The choice of an appropriate geothermometer should be guided by the specific mineral assemblage and the compositional range for which the model was calibrated.

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